

A Comparative Spectroscopic Guide to Differentiating 2-Nitrobenzonitrile and Its Isomers

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Compound of Interest

Compound Name: **2-Nitrobenzonitrile**

Cat. No.: **B147312**

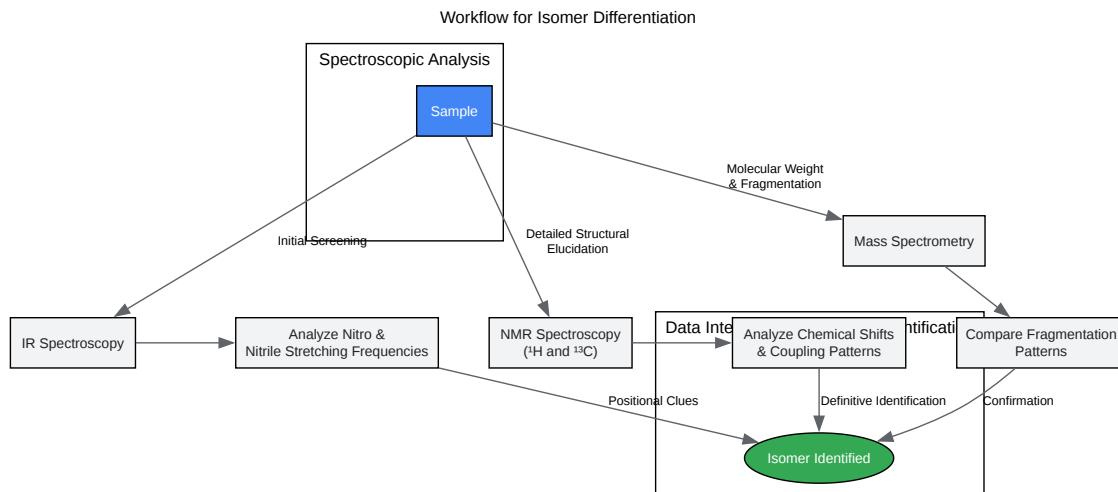
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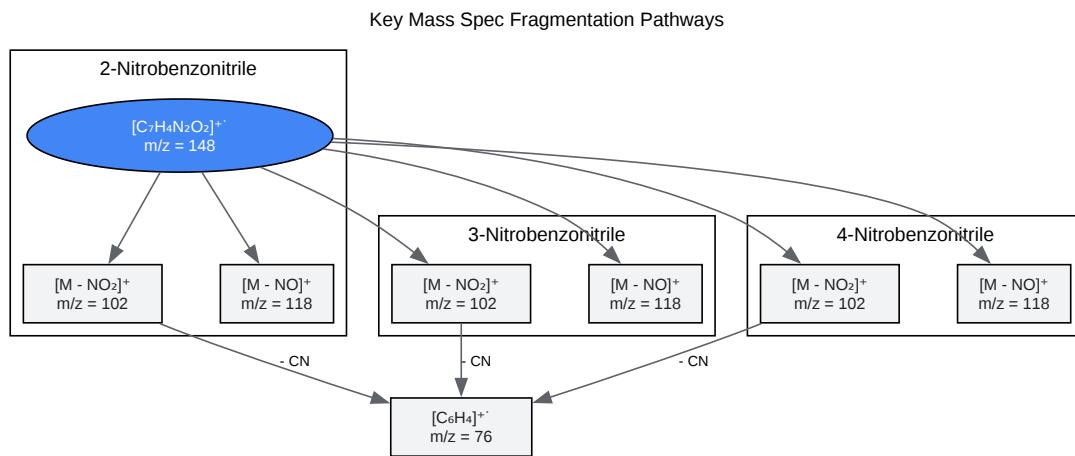
For Researchers, Scientists, and Drug Development Professionals

In the realm of organic chemistry and drug development, the precise identification of isomeric compounds is a critical step that underpins the reliability of subsequent research and the safety of potential therapeutic agents. **2-Nitrobenzonitrile** and its structural isomers, 3-Nitrobenzonitrile and 4-Nitrobenzonitrile, present a classic analytical challenge due to their identical molecular formula ($C_7H_4N_2O_2$) and mass. This guide provides a comprehensive comparison of these three isomers using fundamental spectroscopic techniques—Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS)—supported by experimental data and protocols.

Distinguishing Nitrobenzonitrile Isomers: A Spectroscopic Workflow

The differentiation of 2-, 3-, and 4-Nitrobenzonitrile can be systematically achieved by leveraging the unique electronic and steric environments of each isomer, which manifest as distinct spectroscopic signatures. The following workflow outlines a logical approach to their identification.



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